

Technical Guide: Hydrogen Hexachloroiridate(IV) Hydrate (CAS 110802-84-1)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Tetrachloroiridium;hydrate;dihydrochloride*

Cat. No.: *B108157*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of Hydrogen Hexachloroiridate(IV) Hydrate, a key precursor in the development of iridium-based catalysts and advanced materials.

Chemical Identity and Properties

Hydrogen Hexachloroiridate(IV) Hydrate, identified by the CAS number 110802-84-1, is an inorganic compound with significant applications in catalysis and materials science.^{[1][2]} It is also known by several synonyms, including Chloroiridic acid, Dihydrogen hexachloroiridate(IV) hydrate, and Hexachloroiridium(IV) acid hydrate.^{[3][4]}

Physical and Chemical Properties

This compound is typically a black crystalline solid that is soluble in water and alcohol.^{[2][5]} It is recognized for its high iridium content, which contributes to its potent catalytic activity.^{[2][6]}

Property	Value	References
CAS Number	110802-84-1	[3] [7]
Molecular Formula	H ₂ IrCl ₆ · xH ₂ O	[1] [8]
Molecular Weight	406.95 g/mol (anhydrous basis)	[2] [3]
Appearance	Black crystalline solid	[2] [5]
Melting Point	65 °C (lit.)	[1] [3]
Density	1.02 g/mL at 25 °C (lit.)	[1] [3]
Iridium Content	Approximately 36-44%	[2]
Solubility	Soluble in water and alcohol	[5] [9]

Safety and Handling

Hydrogen Hexachloroiridate(IV) Hydrate is classified as a hazardous substance and requires careful handling.

Hazard Identification

The compound is corrosive and can cause severe skin burns and eye damage.[\[10\]](#) It is also harmful if swallowed.[\[10\]](#)

Hazard Statement	Code
May be corrosive to metals	H290
Harmful if swallowed	H302
Causes severe skin burns and eye damage	H314

Recommended Handling Precautions

When handling this compound, it is crucial to use appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask.[\[11\]](#) Work should be conducted in a

well-ventilated area, and eyewash stations and safety showers should be readily accessible.[8] In case of contact with skin, immediately wash with soap and water.[10] If inhaled, move the individual to fresh air.[10]

Key Applications and Experimental Protocols

Hydrogen Hexachloroiridate(IV) Hydrate is a versatile precursor for the synthesis of various iridium-based catalysts and materials.[1][2] Its primary applications lie in catalysis, electrochemistry, and materials science.[1][12]

Catalyst for Oxygen Evolution Reaction (OER)

Iridium-based materials are among the most active catalysts for the oxygen evolution reaction, a critical process in water splitting for hydrogen production.

Experimental Protocol: Synthesis of Iridium Oxide Nanoparticles for OER

This protocol describes a general method for synthesizing iridium oxide (IrO_x) nanoparticles from Hydrogen Hexachloroiridate(IV) Hydrate via a hydrolysis route.

- **Step 1: Formation of Iridium-Hydroxide Complex:** An aqueous solution of Hydrogen Hexachloroiridate(IV) Hydrate is prepared. The pH of the solution is adjusted to a basic condition to facilitate the formation of an iridium-hydroxide complex.
- **Step 2: Protonation:** The solution is then acidified to induce protonation, leading to the formation of colloidal hydrated IrO_x nanoparticles.
- **Step 3: Deposition on Support:** The colloidal IrO_x nanoparticles are deposited onto a support material, such as carbon or titanium nitride (TiN), using probe sonication.

Synthesis of Iridium Oxide Nanoparticles.

Precursor for Hydrogenation Catalysts

This compound is a precursor for preparing catalysts used in hydrogenation reactions, which are fundamental processes in organic synthesis for the saturation of double and triple bonds.[2][6]

Experimental Protocol: General Catalytic Hydrogenation of Alkenes

While a specific protocol starting from H_2IrCl_6 is not detailed in the provided search results, a general workflow for the catalytic hydrogenation of alkenes is as follows:

- **Catalyst Preparation:** An iridium-based catalyst is prepared from the Hydrogen Hexachloroiridate(IV) Hydrate precursor. This often involves reduction to form metallic iridium nanoparticles or complexes.
- **Reaction Setup:** The alkene substrate is dissolved in a suitable solvent in a reaction vessel. The prepared catalyst is then added to the mixture.
- **Hydrogenation:** The reaction vessel is purged and then filled with hydrogen gas (H_2). The reaction is stirred at a specific temperature and pressure until the uptake of hydrogen ceases.
- **Work-up:** The catalyst is removed by filtration, and the solvent is evaporated to yield the saturated alkane product.

General Catalytic Hydrogenation Workflow.

Electrochemical Synthesis of Polyaniline

Hydrogen Hexachloroiridate(IV) Hydrate can be used to catalyze the electrochemical synthesis of polyaniline films on the surface of non-noble metal electrodes.

Experimental Protocol: Electrochemical Deposition of Polyaniline

A general procedure for the electrochemical polymerization of aniline is as follows:

- **Electrolyte Preparation:** An aqueous solution containing aniline monomer and an acid (e.g., sulfuric acid) is prepared.
- **Electrochemical Cell Setup:** A standard three-electrode cell is used, with the substrate to be coated as the working electrode, a platinum counter electrode, and a reference electrode (e.g., Ag/AgCl).
- **Polymerization:** A potential is applied to the working electrode, and the potential is cycled within a specific range to induce the polymerization of aniline on the electrode surface. The presence of an iridium-based catalyst can facilitate this process.

- Film Characterization: The resulting polyaniline film is washed and can be characterized by various techniques such as cyclic voltammetry, FTIR, and SEM.

Electrochemical Polymerization of Aniline.

Conclusion

Hydrogen Hexachloroiridate(IV) Hydrate is a fundamentally important compound for research and development in catalysis and materials science. Its role as a precursor to highly active iridium-based catalysts for a range of applications, including water splitting and organic synthesis, makes it a valuable resource for scientists and engineers. Proper handling and a thorough understanding of its chemical properties are essential for its safe and effective use in the laboratory and in industrial processes.

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References

- 1. scispace.com [scispace.com]
- 2. m.youtube.com [m.youtube.com]
- 3. researchgate.net [researchgate.net]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. mdpi.com [mdpi.com]
- 6. discovery.researcher.life [discovery.researcher.life]
- 7. portal.findresearcher.sdu.dk [portal.findresearcher.sdu.dk]
- 8. youtube.com [youtube.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. scispace.com [scispace.com]
- 12. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Technical Guide: Hydrogen Hexachloroiridate(IV) Hydrate (CAS 110802-84-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108157#tetrachloroiridium-hydrate-dihydrochloride-cas-number-110802-84-1]

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